

# Application Notes and Protocols: Croscarmellose Sodium in Capsule and Granule Formulations

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## Compound of Interest

Compound Name: *Croscarmellose sodium*

Cat. No.: *B213156*

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## Introduction

**Croscarmellose sodium** (CCS) is a superdisintegrant widely employed in the pharmaceutical industry to facilitate the rapid disintegration of solid oral dosage forms, such as capsules and tablets.[1][2] Chemically, it is the sodium salt of a cross-linked polymer of carboxymethylcellulose.[3] Its efficacy at low concentrations (typically 0.5-5% w/w in tablets and 10-25% w/w in capsules) makes it a critical excipient in formulations where rapid drug release and onset of action are desired.[3] These application notes provide detailed protocols and data on the use of **croscarmellose sodium** in capsule and granule formulations.

## Physicochemical Properties

**Croscarmellose sodium** is a white or grayish-white, odorless, and free-flowing powder.[3][4] It is insoluble in water but rapidly swells to 4-8 times its original volume upon contact with aqueous media.[1][4] This high swelling capacity is a key attribute to its disintegration properties.[5]

Table 1: Physicochemical Properties of **Croscarmellose Sodium**

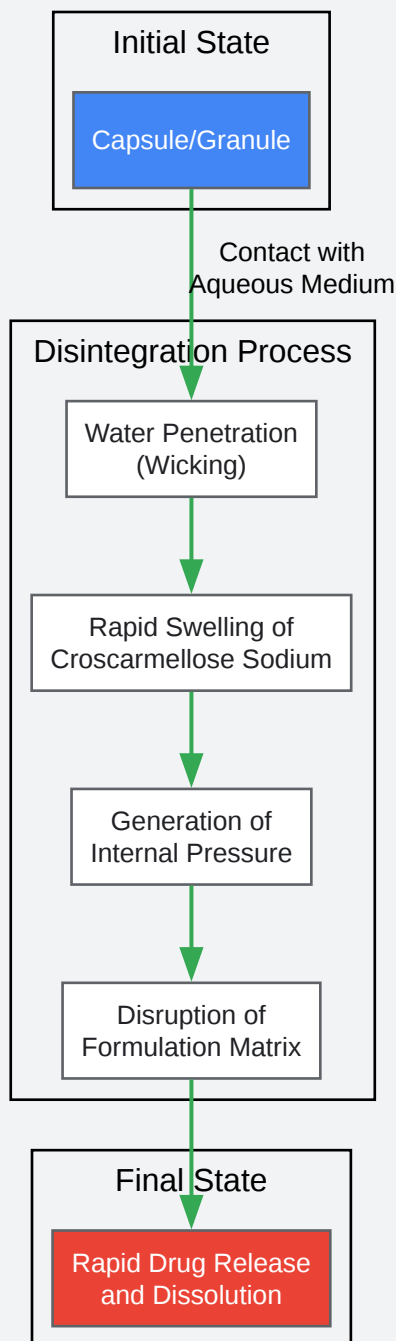
| Property               | Value                                    | Reference(s) |
|------------------------|--|--------------|
| Appearance             | White to off-white, fibrous powder       |              |
| Solubility             | Insoluble in water; swells to form a gel |              |
| pH (1% dispersion)     | 5.0 - 7.0                                | [3]          |
| Loss on Drying         | ≤ 10.0%                                  | [3]          |
| Degree of Substitution | 0.60 - 0.85                              | [3]          |

## Mechanism of Action

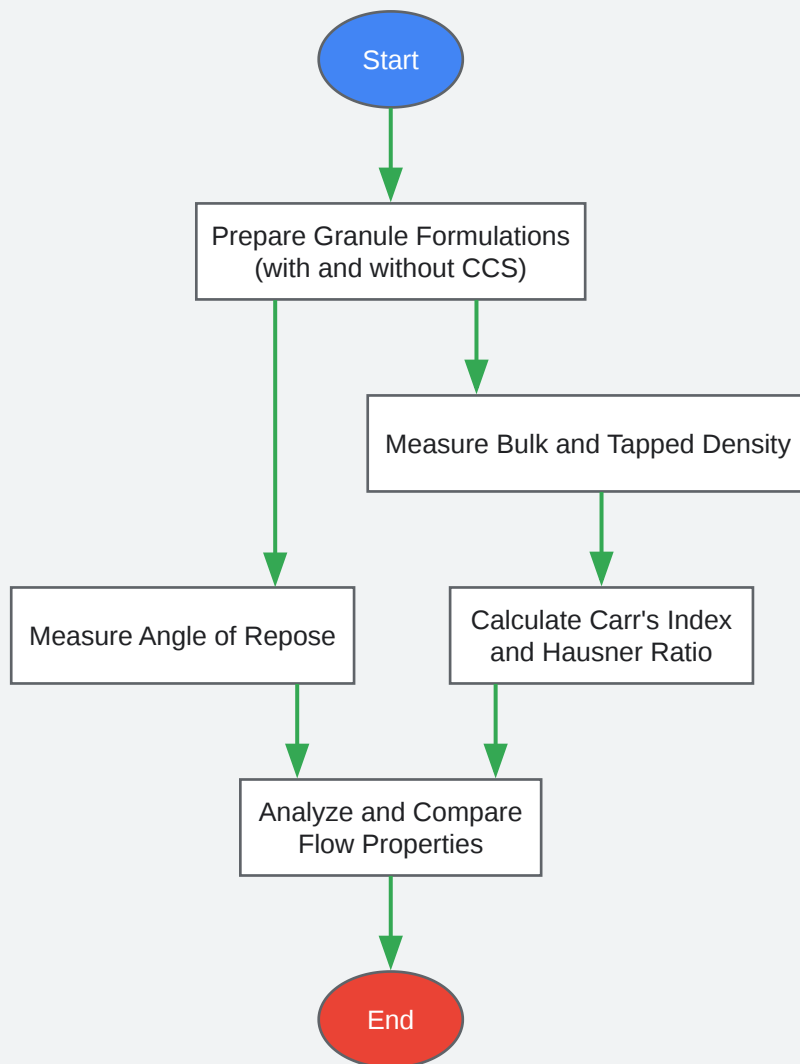
**Croscarmellose sodium** functions as a superdisintegrant through a dual mechanism: swelling and wicking.[6][7]

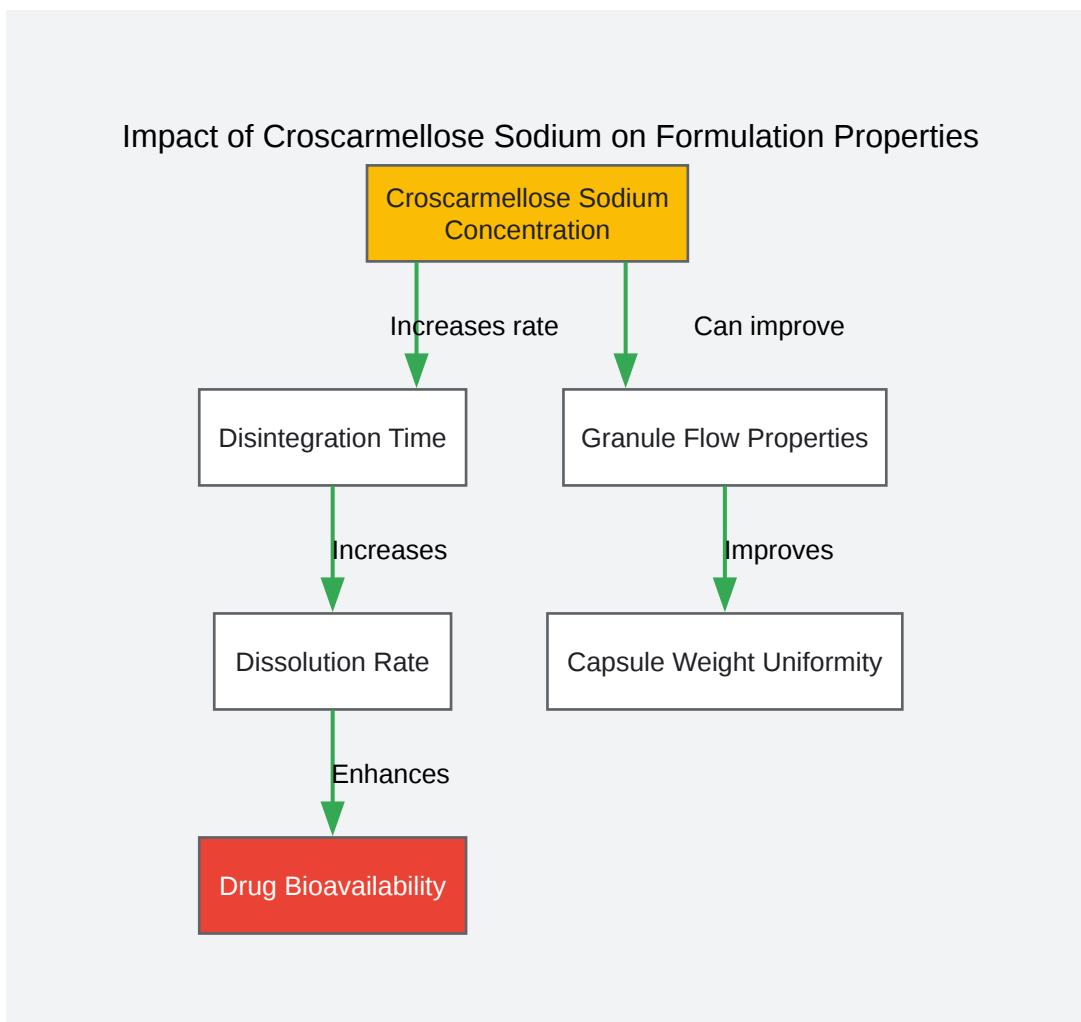
- **Swelling:** Upon contact with water or gastrointestinal fluids, the cross-linked polymer structure of **croscarmellose sodium** absorbs a significant amount of water and swells rapidly. This expansion creates an internal pressure within the capsule or granule, forcing it to break apart.[5][8]
- **Wicking:** The fibrous nature of **croscarmellose sodium** facilitates the rapid uptake of water into the core of the dosage form through capillary action.[6][8] This ensures that the entire matrix is wetted, promoting complete and rapid disintegration.

## Mechanism of Action of Croscarmellose Sodium



## Workflow for Granule Flow Property Evaluation





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